

# Physical and chemical properties of Isomitraphylline

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## Compound of Interest

Compound Name: *Isomitraphylline*

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An In-depth Technical Guide to **Isomitraphylline**: Physical, Chemical, and Biological Properties

## Introduction

**Isomitraphylline** is a pentacyclic oxindole alkaloid found in several plant species, most notably from the genus *Uncaria*, commonly known as Cat's Claw, and *Mitragyna*.<sup>[1][2]</sup> As a stereoisomer of mitraphylline, it belongs to a class of compounds that has garnered significant interest from the scientific community for its diverse and potent biological activities.<sup>[1][3]</sup> These activities include neuroprotective, anti-cancer, and anti-inflammatory properties, making **Isomitraphylline** a promising lead compound for drug discovery and development.<sup>[1][4][5]</sup> This technical guide provides a comprehensive overview of the known physical and chemical properties of **Isomitraphylline**, detailed experimental protocols for its isolation and analysis, and an examination of its biological mechanisms of action.

## Physical and Chemical Properties

**Isomitraphylline** is characterized as a complex heterocyclic molecule. Its identity and purity are confirmed through a combination of chromatographic and spectroscopic methods. Commercial preparations are typically available as a powder with purity exceeding 98%.<sup>[6][7]</sup>  
<sup>[8]</sup>

## Chemical Identifiers and Structure

The structural information and chemical identifiers for **Isomitraphylline** are summarized below.

Identifier	Value	Reference
CAS Number	4963-01-3	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>21</sub> H <sub>24</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
IUPAC Name	methyl (1S,4aS,5aS,6S,10aR)-1-methyl-2'-oxospiro[1,4a,5,5a,7,8,10,10a-octahydropyrano[3,4-f]indolizine-6,3'-1H-indole]-4-carboxylate	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Synonyms	Ajmalicine oxindole A, 7-Isomitraphylline	<a href="#">[7]</a> <a href="#">[8]</a>
InChI Key	JMIAZDVHNCCPDM-NWQITLLVSA-N	<a href="#">[7]</a> <a href="#">[8]</a>
Canonical SMILES	<chem>CC1C2CN3CCC4(C3CC2C(=CO1)C(=O)OC)C5=CC=CC=C5NC4=O</chem>	<a href="#">[7]</a> <a href="#">[8]</a>
Chemical Family	Oxindole Alkaloid	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Physicochemical Data

Quantitative physical and chemical data for **Isomitraphylline** are presented below. It is important to note that some values, such as boiling point and pKa, are predicted based on computational models.

Property	Value	Reference
Molecular Weight	368.42 - 368.43 g/mol	[4][6][9]
Appearance	Solid powder	[6][9]
Density (Predicted)	1.33 ± 0.1 g/cm <sup>3</sup>	[10]
Boiling Point (Predicted)	555.2 ± 50.0 °C at 760 mmHg	[10]
pKa (Predicted)	13.56 ± 0.60	[10]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Sparingly soluble in Chloroform (1-10 mg/ml). Slightly soluble in Acetonitrile (0.1-1 mg/ml).	[6][9][10]
Storage Conditions	Short term (days to weeks): 0 - 4 °C. Long term (months to years): -20 °C. Store in a dry, dark environment.	[9][10]

## Spectroscopic Data

The structural elucidation and confirmation of **Isomitraphylline** rely on a suite of spectroscopic techniques.

Technique	Data and Interpretation	Reference
$^1\text{H}$ and $^{13}\text{C}$ NMR	Complete assignment of proton and carbon nuclear magnetic resonance spectra has been performed using 2D NMR techniques, including COSY and DEPT. These analyses confirm the pentacyclic oxindole skeleton and the specific stereochemistry of Isomitraphylline.	[6][7]
Mass Spectrometry (MS)	Characterized by ESI-MS/MS. As an alkaloid, fragmentation patterns typically involve characteristic losses related to the heterocyclic ring systems. The exact mass is used to confirm the molecular formula $\text{C}_{21}\text{H}_{24}\text{N}_2\text{O}_4$ .	[11][12]
Infrared (IR) Spectroscopy	The IR spectrum is expected to show characteristic absorption bands for key functional groups: N-H stretching (from the indole), C=O stretching (from the oxindole lactam and the ester), C-O stretching (from the ether and ester), and C=C stretching (from the aromatic ring).	[11][13]
UV-Visible Spectroscopy	Used to confirm the presence of chromophores within the molecule, particularly the indole and oxindole ring systems. This technique is	[11][14]

often employed in conjunction  
with HPLC for quantitative  
analysis.

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## Experimental Protocols

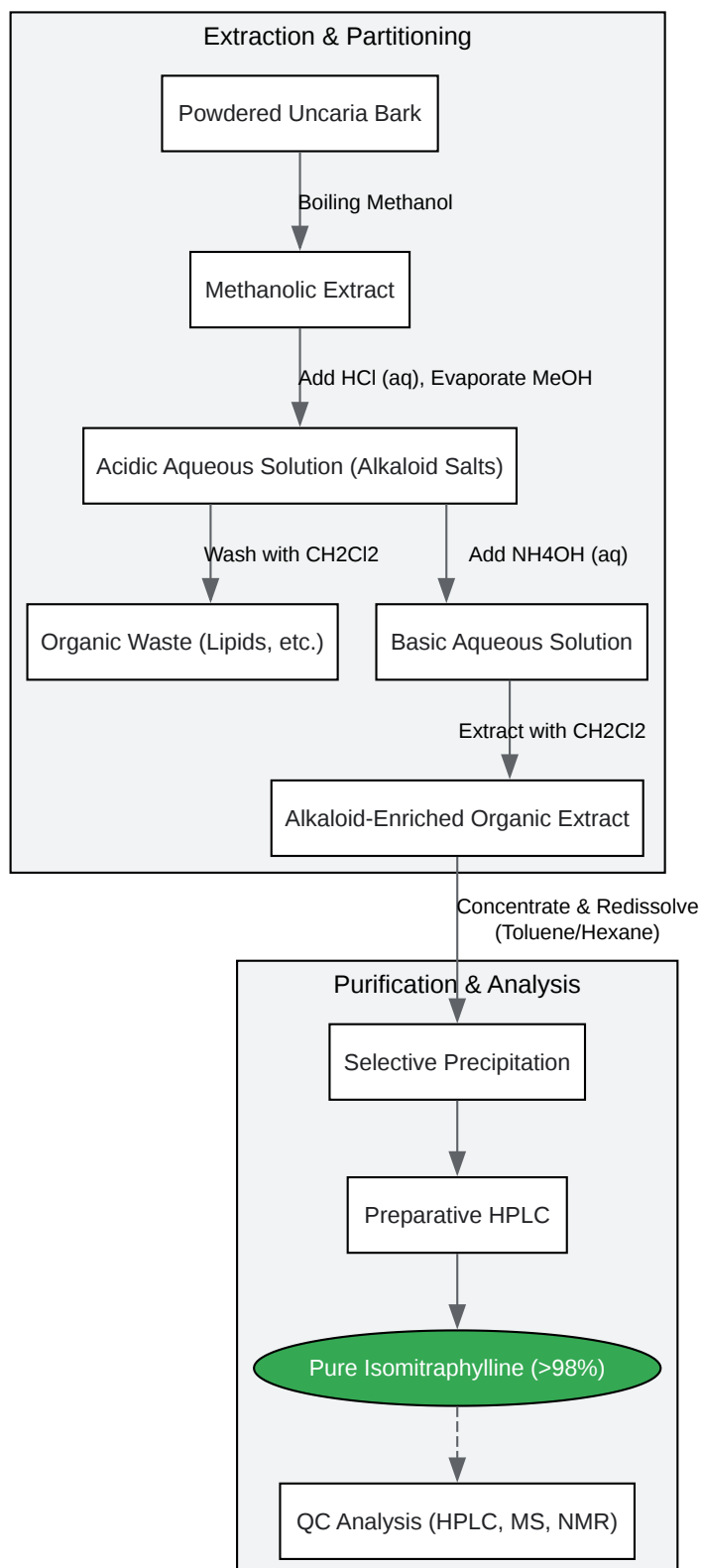
### Isolation and Purification from Uncaria Bark

The following protocol is adapted from a standard acid-base extraction method for isolating oxindole alkaloids like mitraphylline and **Isomitraphylline** from plant material.[\[11\]](#)[\[15\]](#)

#### Methodology:

- Extraction: Powdered bark of *Uncaria tomentosa* is subjected to extraction with boiling methanol. The process is typically repeated three times to ensure exhaustive extraction of alkaloids.
- Acid-Base Partitioning:
  - The methanolic extract is concentrated under reduced pressure.
  - The residue is dissolved in an acidic aqueous solution (e.g., 5% HCl) to protonate the basic nitrogen atoms of the alkaloids, rendering them water-soluble.
  - This aqueous solution is then washed with an immiscible organic solvent (e.g., dichloromethane) to remove neutral and acidic lipophilic compounds.
  - The acidic aqueous phase is subsequently basified (e.g., with  $\text{NH}_4\text{OH}$  to pH 9-10) to deprotonate the alkaloids, making them insoluble in water but soluble in organic solvents.
  - The alkaloids are then extracted from the basic aqueous solution into an organic solvent like dichloromethane. This step is repeated multiple times to create an alkaloid-enriched organic fraction.
- Selective Precipitation & Purification:
  - The alkaloid-enriched extract is concentrated to dryness.

- The residue is redissolved in a specific solvent system, such as a toluene/hexane mixture (e.g., 80:20 v/v), which can selectively precipitate certain alkaloids.[15]
- Further purification is achieved through column chromatography (e.g., silica gel) or preparative high-performance liquid chromatography (HPLC) to isolate **Isomitraphylline** from its isomers and other related alkaloids.
- Characterization: The purity and identity of the isolated **Isomitraphylline** are confirmed using HPLC-UV/DAD, mass spectrometry, and NMR spectroscopy.[11][15]



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**Caption:** Workflow for the isolation and purification of **Isomitraphylline**.

## Biological Activity and Signaling Pathways

**Isomitraphylline** has demonstrated significant therapeutic potential, particularly in the contexts of neurodegenerative diseases and oncology.

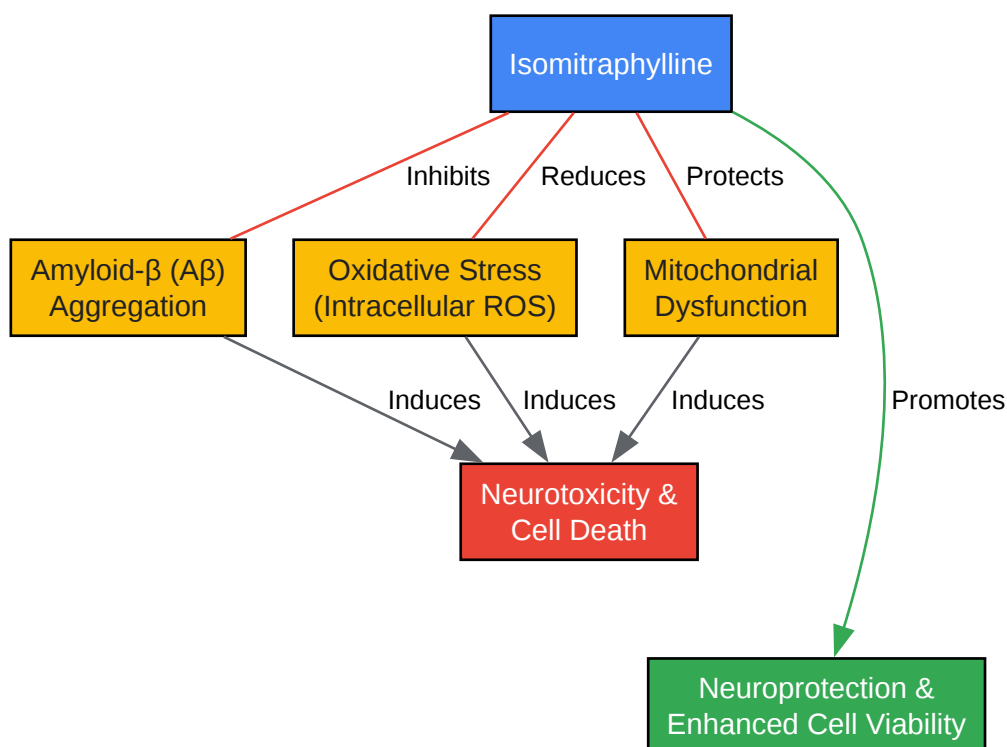
### Neuroprotective Effects

Studies have shown that **Isomitraphylline** exerts neuroprotective effects in models of Alzheimer's disease.<sup>[9]</sup> Its mechanism is multifaceted, targeting several pathological hallmarks of the disease.

- **Inhibition of Amyloid- $\beta$  ( $A\beta$ ) Aggregation:** **Isomitraphylline** has been shown to inhibit the aggregation of  $A\beta$  peptides in vitro. In one study using a Thioflavin-T assay, it demonstrated an inhibitory effect of 61.32% at a 50  $\mu$ M concentration.<sup>[9]</sup>
- **Reduction of Oxidative Stress:** The compound effectively reduces intracellular levels of reactive oxygen species (ROS). In SH-SY5Y neuroblastoma cells subjected to hydrogen peroxide-induced oxidative stress, **Isomitraphylline** significantly lowered ROS levels at concentrations of 10  $\mu$ M and 20  $\mu$ M.<sup>[2]</sup>
- **Mitochondrial Protection:** **Isomitraphylline** helps to preserve the mitochondrial membrane potential in cells challenged with  $A\beta$ , suggesting it protects mitochondrial function, which is often compromised in neurodegenerative conditions.<sup>[9]</sup>

These combined actions contribute to increased cell viability and protection against neurotoxicity.<sup>[4][9]</sup>





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**Caption:** Neuroprotective mechanisms of action for **Isomitrephylline**.

## Anti-Cancer Activity

**Isomitrephylline** is reported to have potent anti-cancer and cytotoxic properties.[2] Along with other Uncaria alkaloids, it has been shown to control the proliferation of acute lymphoblastic leukemia cells. While specific signaling pathways for **Isomitrephylline** are still under detailed investigation, related alkaloids from Uncaria have been shown to exert their effects through pathways like PI3K/Akt, which are critical for cell survival and proliferation.[16] The cytotoxic effects of **Isomitrephylline** have been observed in various cancer cell lines, suggesting it may be a valuable compound for oncological research.[2]

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